

Application Notes: Preparation and Use of 0.1% Sudan Red 7B Staining Solution

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Sudan Red 7B

CAS No.: 6368-72-5

Cat. No.: B045811

[Get Quote](#)

Introduction

Sudan Red 7B, also known as Solvent Red 19 or Fat Red 7B, is a lipophilic diazo dye widely used in research for the histological visualization of neutral lipids, triglycerides, and oil bodies. [1][2][3][4] Its strong affinity for fats and insolubility in water make it an effective stain for identifying and localizing lipid-rich structures within plant and animal tissues.[1][2] This document provides a detailed protocol for the preparation of a stable 0.1% (w/v) **Sudan Red 7B** staining solution and its application in biological staining procedures.

Chemical Properties of Sudan Red 7B

A clear understanding of the physicochemical properties of **Sudan Red 7B** is essential for its proper handling, storage, and use in the laboratory. Key quantitative data are summarized below.

Property	Value	References
Molecular Formula	C ₂₄ H ₂₁ N ₅	[2][5][6]
Molecular Weight	~379.5 g/mol	[3][5][6][7]
CAS Number	6368-72-5	[2][6][7]
Appearance	Dark red to purple powder	[8]
Solubility (at 10mg/mL)	Acetone	[9]
Solubility (in DMSO)	5.83 mg/mL (requires heating/sonication)	[6]
General Solubility	Soluble in oils and organic solvents; insoluble in water	[1][8]

Experimental Protocols

Materials and Reagents

- **Sudan Red 7B** (Fat Red 7B) powder (CAS: 6368-72-5)
- Polyethylene Glycol 300 (PEG-300)
- Glycerol
- Distilled or deionized water
- 50 mL conical tubes or glass bottles
- Heating block or water bath capable of reaching 90°C
- Magnetic stirrer and stir bar (optional)
- Weighing scale and weigh paper/boats

Preparation of 90% (v/v) Glycerol

- Measure 90 mL of pure glycerol.

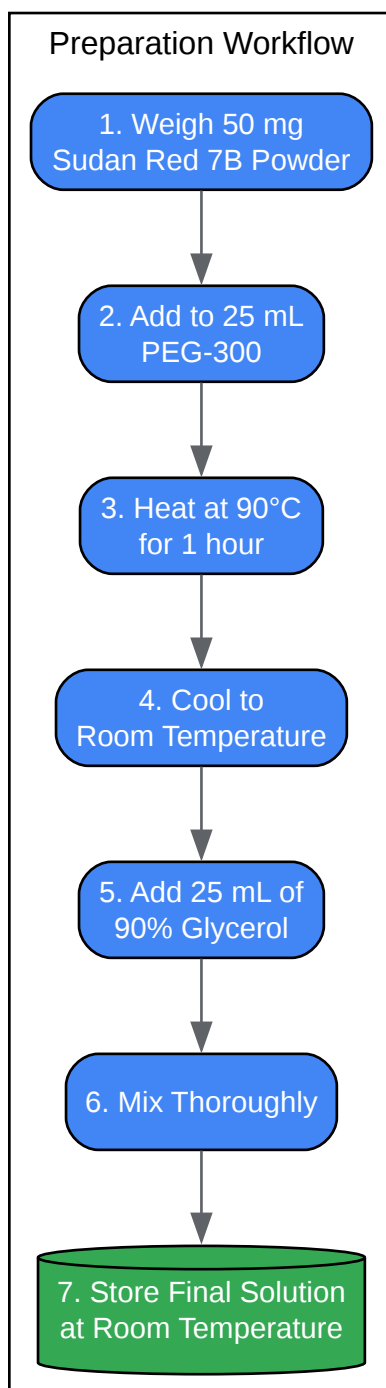
- Add 10 mL of distilled water.
- Mix thoroughly until a homogenous solution is achieved.

Preparation of 0.1% (w/v) Sudan Red 7B Staining Solution

This protocol is adapted from the method described by Brundrett, M. C., et al. (1991), which provides a stable staining solution that minimizes dye precipitation.[3][10][11]

- Weighing the Dye: Accurately weigh 50 mg of **Sudan Red 7B** powder.
- Dissolving in PEG-300: Add the 50 mg of **Sudan Red 7B** powder to 25 mL of PEG-300 in a heat-resistant glass container.[3]
- Heating and Incubation: Place the container in a water bath or on a heating block set to 90°C. Incubate for 1 hour, mixing periodically until the dye is completely dissolved.[3] The solution should appear as a clear, dark red liquid.
- Cooling: Remove the solution from the heat source and allow it to cool down to room temperature.[3]
- Adding Glycerol: Add an equal volume (25 mL) of the prepared 90% glycerol to the cooled dye-PEG solution.[3]
- Final Mixing: Mix thoroughly until the solution is homogenous.
- Storage: Store the final 0.1% **Sudan Red 7B** staining solution in a tightly sealed container at room temperature.[3] For long-term storage of stock solutions in other solvents like DMSO, storage at -80°C (for 6 months) or -20°C (for 1 month) while protected from light is recommended.[6]

Workflow for Preparing 0.1% Sudan Red 7B Solution



[Click to download full resolution via product page](#)

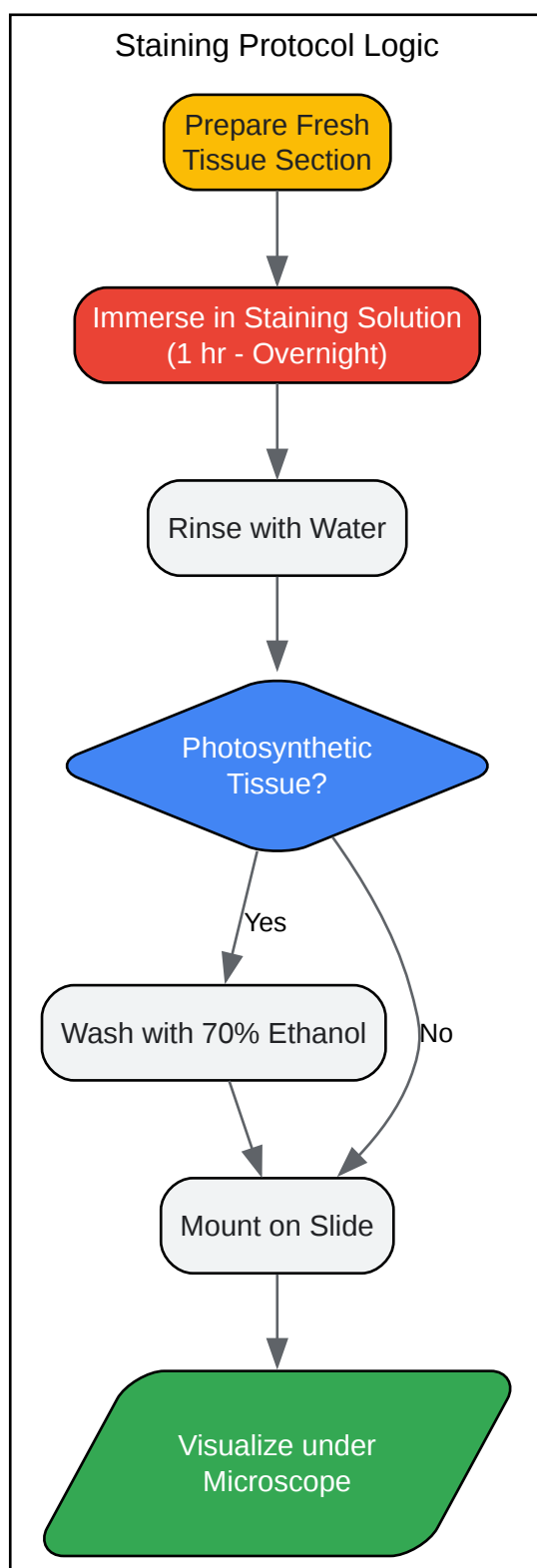
Caption: Workflow for preparing the **Sudan Red 7B** staining solution.

Application Protocol: Staining Lipids in Plant Tissue

This protocol provides a general guideline for staining lipids in fresh plant tissues.

- **Sample Preparation:** Prepare fresh sections of the plant tissue (e.g., roots, stems, or seedlings).
- **Staining:** Completely immerse the tissue sections in the 0.1% **Sudan Red 7B** staining solution. The incubation time can vary from 1 hour to overnight, depending on the tissue type and thickness.[3]
- **Rinsing:** After incubation, carefully remove the samples from the staining solution. Rinse the tissues several times with water to remove excess stain.[3]
- **Destaining (for photosynthetic tissue):** If working with green tissues like leaves or seedlings, chlorophyll can be removed to improve visualization. This is achieved by washing the samples multiple times with 70% (v/v) ethanol until the green color is no longer visible.[12]
- **Mounting and Visualization:** Mount the stained tissue on a microscope slide in a drop of glycerol or appropriate mounting medium. Observe under a light microscope. Lipid-rich structures will appear stained in red or reddish-orange.

Logical Flow for Plant Tissue Staining



[Click to download full resolution via product page](#)

Caption: Logical workflow for staining plant tissues with **Sudan Red 7B**.

Safety and Handling

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling **Sudan Red 7B** powder and solutions.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- Consult the Safety Data Sheet (SDS) for comprehensive safety and disposal information.
- The prepared staining solution is for research use only and not intended for diagnostic or therapeutic applications.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sudan Red 7B - Wikipedia [en.wikipedia.org]
- 2. scbt.com [scbt.com]
- 3. podb.nibb.ac.jp [podb.nibb.ac.jp]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. Sudan Red 7B | C₂₄H₂₁N₅ | CID 61396 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. medchemexpress.com [medchemexpress.com]
- 7. caymanchem.com [caymanchem.com]
- 8. chemimpex.com [chemimpex.com]
- 9. 苏丹红 7B | Sigma-Aldrich [sigmaaldrich.com]
- 10. tandfonline.com [tandfonline.com]
- 11. researchgate.net [researchgate.net]
- 12. Sudan red 7B staining and soluble sugar quantification [bio-protocol.org]

- To cite this document: BenchChem. [Application Notes: Preparation and Use of 0.1% Sudan Red 7B Staining Solution]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b045811/docs#application-notes-preparation-and-use-of-0-1-sudan-red-7b-staining-solution>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)